

The Intramolecular Synergistic Effect of Sumilizer® GP: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sumilizer GP

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Executive Summary

Sumilizer® GP, a novel antioxidant developed by Sumitomo Chemical, represents a significant advancement in polymer stabilization technology. Its unique molecular structure, which incorporates both a hindered phenolic antioxidant moiety and a phosphite antioxidant moiety, enables an intramolecular synergistic effect that provides superior protection against polymer degradation. This technical guide provides an in-depth analysis of the core principles of Sumilizer® GP, including its mechanism of action, performance data in various polymers, and the experimental protocols used to evaluate its efficacy.

Introduction: The Concept of Intramolecular Synergy

Traditional antioxidant systems often rely on a blend of primary (radical scavenging) and secondary (hydroperoxide decomposing) antioxidants. While effective, this approach can be limited by factors such as migration, volatility, and uneven distribution of the individual components. Sumilizer® GP overcomes these limitations by combining both functionalities within a single molecule.^[1] This innovative design ensures that both the primary and secondary antioxidant functions are always in close proximity at the site of degradation, leading to a highly efficient and synergistic stabilization effect.

The molecule, chemically known as 6-[3-(3-tert-Butyl-4-hydroxy-5-methylphenyl)propoxy]-2,4,8,10-tetra-tert-butyl-dibenzo[d,f][1][2][3]dioxaphosphepin, is the first of its kind.[1][3] This hybrid structure allows it to interrupt the degradation cascade at multiple points, offering enhanced processing stability, reduced discoloration, and improved long-term performance of the polymer.

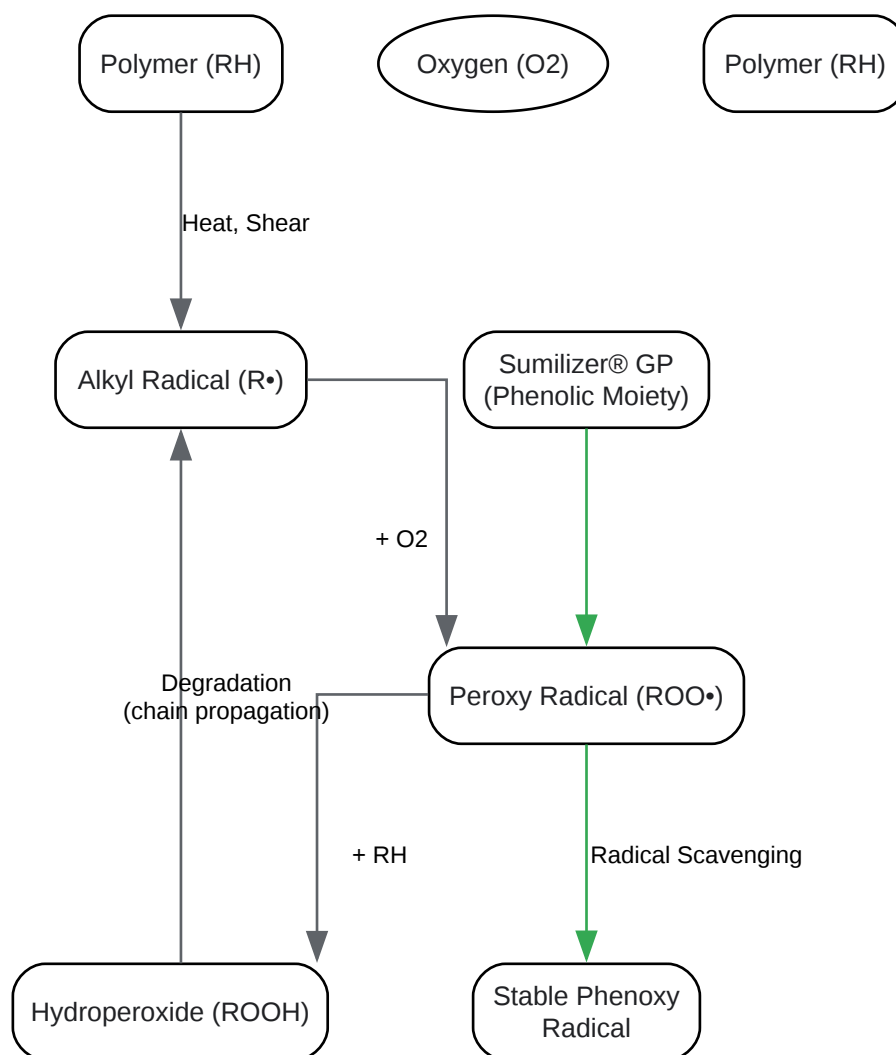
Mechanism of Action: A Two-Pronged Defense

The intramolecular synergistic effect of Sumilizer® GP is rooted in its dual-functionality. The hindered phenolic portion of the molecule acts as a primary antioxidant, while the phosphite portion serves as a secondary antioxidant.

Primary Antioxidant Action: Radical Scavenging

During polymer processing and subsequent use, the polymer (RH) is susceptible to thermal and oxidative degradation, leading to the formation of free radicals ($R\bullet$). These radicals react with oxygen to form peroxy radicals ($ROO\bullet$), which can then abstract a hydrogen atom from the polymer backbone, propagating the degradation chain reaction and forming hydroperoxides ($ROOH$).

The hindered phenolic moiety of Sumilizer® GP effectively scavenges these peroxy radicals by donating a hydrogen atom, thereby terminating the chain reaction. This process is illustrated in the signaling pathway below.



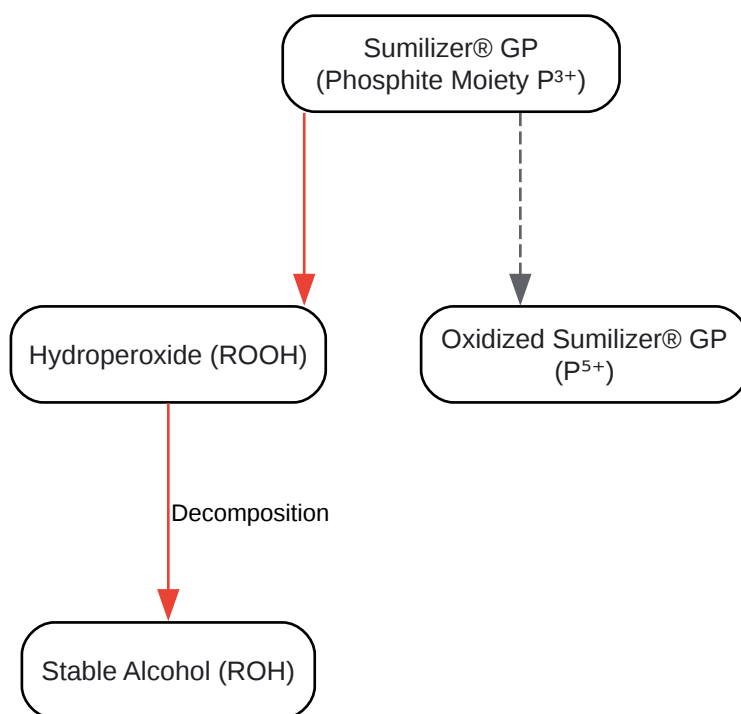
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Caption: Primary antioxidant mechanism of Sumilizer® GP's phenolic moiety.

Secondary Antioxidant Action: Hydroperoxide Decomposition

The hydroperoxides (ROOH) formed during the initial stages of degradation are unstable and can decompose into highly reactive alkoxy (RO•) and hydroxyl (•OH) radicals, which further accelerate the degradation process.

The phosphite moiety of Sumilizer® GP acts as a secondary antioxidant by reducing the unstable hydroperoxides into stable, non-radical alcohol products (ROH). In this process, the trivalent phosphorus (P³⁺) in the phosphite is oxidized to its pentavalent state (P⁵⁺).^[1]



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Caption: Secondary antioxidant mechanism of Sumilizer® GP's phosphite moiety.

Performance Data

The intramolecular synergistic effect of Sumilizer® GP translates into superior performance across a range of polymers. The following tables summarize key quantitative data from studies conducted by Sumitomo Chemical.

Table 1: Processing Stability of Polypropylene (PP) after Multiple Extrusions

Antioxidant System	Loading Level (ppm)	Melt Flow Rate (MFR) after 5 extrusions (g/10 min)
Sumilizer® GP	1000	14-15
Conventional Phenolic AO + Phosphite AO	1000 + 1000	~22

Data sourced from Sumitomo Chemical R&D Report, "SUMITOMO KAGAKU", vol. 2006-I.[4]

Table 2: Reduction of Fish-Eye Gels in LLDPE Film

Antioxidant System	Loading Level (ppm)	Fish-Eye Gels (number/m ²)
Sumilizer® GP	1500	~10
Conventional Phenolic AO + Phosphite AO	1500 + 1500	>30

Data interpreted from graphical representations in "The Expansion of Sumilizer G Series -The Excellent Additives for Polymer-".[\[2\]](#)

Table 3: Color Stability of Polystyrene (PS) during Processing

Antioxidant System	Loading Level (ppm)	Change in Yellowness Index (ΔYI)
Sumilizer® GP	1000	Minimal Increase
Conventional Phenolic AO	1000	Significant Increase

Data sourced from Sumitomo Chemical R&D Report, "SUMITOMO KAGAKU", vol. 2006-I.[\[4\]](#)

Table 4: Resistance to NOx Discoloration

Antioxidant System	Resistance to NOx Discoloration
Sumilizer® GP	Excellent
Phenolic Antioxidant Alone	Moderate
Phosphite Antioxidant Alone	Moderate

Illustrative data based on comparative performance descriptions.[\[1\]](#)

Table 5: Hydrolytic Stability in the Presence of Anti-Blocking Agents (ABA)

Anti-Blocking Agent (ABA)	Relative Solid Acid Strength	Sumilizer® GP Remaining (%) After Storage
ABA 1	Low	>95%
ABA 2	Medium	~60%
ABA 3	High	<40%

Illustrative data based on research findings investigating the stability of Sumilizer® GP when kneaded into polyethylene with ABAs of varying acidity and stored under humid conditions.[\[1\]](#)

Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of Sumilizer® GP.

Melt Flow Rate (MFR) Stability of Polypropylene

- Objective: To assess the ability of Sumilizer® GP to prevent molecular weight reduction of polypropylene during repeated processing.
- Apparatus: Twin-screw extruder, melt flow indexer.
- Procedure (based on ASTM D1238):
 - Polypropylene powder is dry-blended with the specified concentration of the antioxidant system (Sumilizer® GP or a conventional blend).
 - The compounded material is subjected to multiple passes through a twin-screw extruder at a set temperature profile (e.g., 230°C).
 - After a specified number of extrusions (e.g., 5 passes), the MFR of the polymer is measured using a melt flow indexer according to ASTM D1238.
 - The MFR is determined by extruding the molten polymer through a standardized die under a specified load and temperature and measuring the mass of the extrudate over a given time.

- A lower MFR value indicates less degradation and better stabilization.

Yellowness Index (YI) of Polystyrene

- Objective: To evaluate the color stability provided by Sumilizer® GP to polystyrene during processing.
- Apparatus: Kneader, colorimeter or spectrophotometer.
- Procedure (based on ASTM E313):
 - Polystyrene is compounded with the antioxidant system in a kneader at a specified temperature and time (e.g., 230°C for 30 minutes).
 - The compounded polymer is then compression molded into plaques of a standardized thickness.
 - The Yellowness Index of the plaques is measured using a colorimeter or spectrophotometer in accordance with ASTM E313.
 - The change in Yellowness Index (ΔYI) is calculated by comparing the YI of the stabilized sample to that of a control sample.
 - A lower ΔYI indicates better color stability.

Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability of polymers stabilized with Sumilizer® GP.
- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - A small, precisely weighed sample of the stabilized polymer is placed in the TGA furnace.
 - The sample is heated at a constant rate (e.g., 10°C/min or 20°C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - The weight of the sample is continuously monitored as a function of temperature.

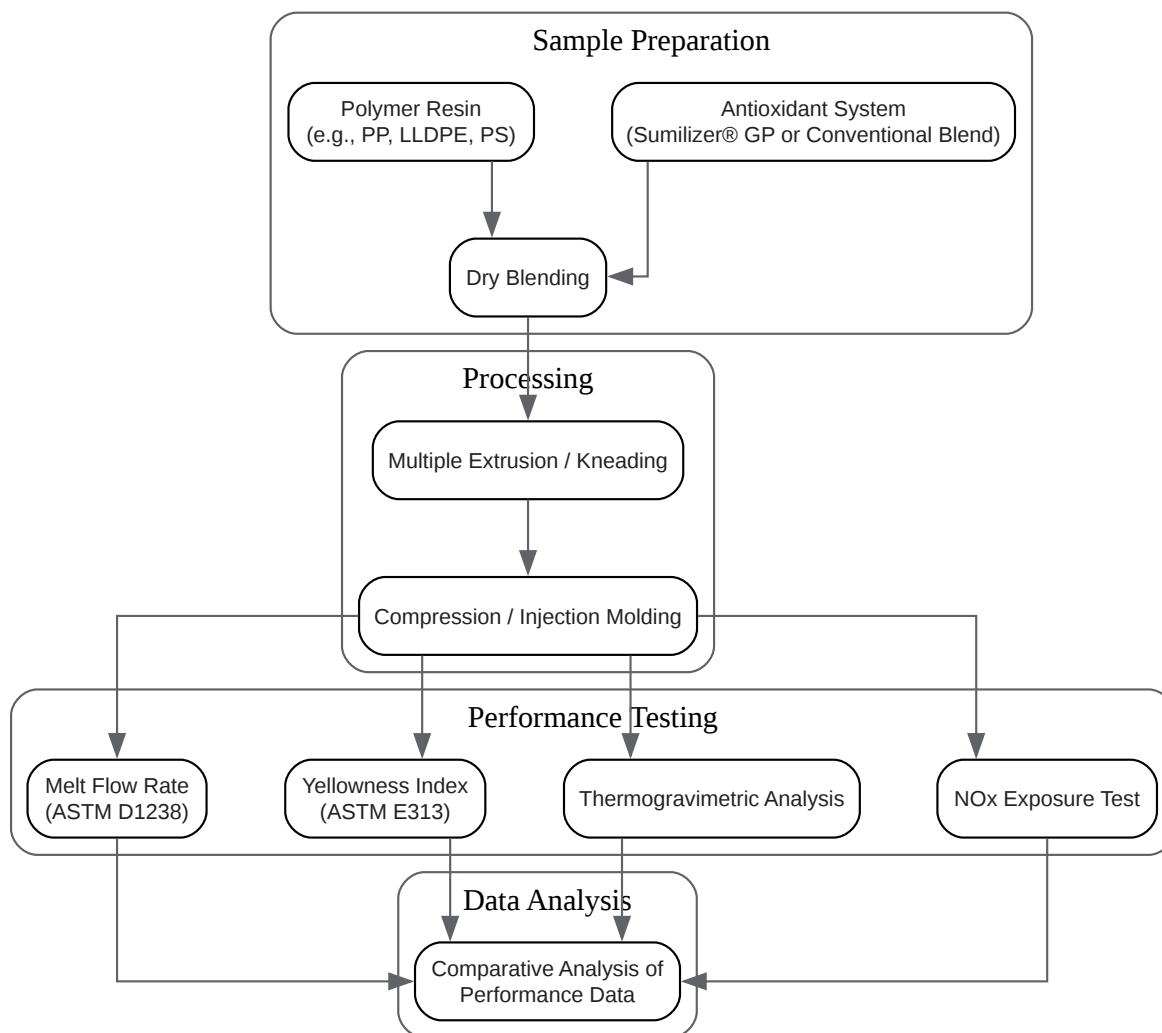
- The onset temperature of weight loss is a key indicator of thermal stability. A higher onset temperature signifies better thermal stability.

NOx Gas Discoloration Test

- Objective: To assess the resistance of a stabilized polymer to discoloration upon exposure to nitrogen oxides.
- Apparatus: Environmental chamber with NOx gas supply.
- Procedure:
 - Molded plaques of the stabilized polymer are placed in an environmental chamber.
 - A controlled concentration of NOx gas is introduced into the chamber for a specified duration.
 - The color of the plaques is measured before and after exposure using a colorimeter.
 - The change in color (e.g., ΔYI) is quantified to determine the resistance to gas fading.

Visualization of Key Processes

Overall Workflow for Performance Evaluation



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Caption: General experimental workflow for evaluating Sumilizer® GP performance.

Conclusion

Sumilizer® GP's innovative molecular design, which facilitates an intramolecular synergistic effect, offers a superior solution for polymer stabilization. By combining both primary and secondary antioxidant functionalities in a single molecule, it provides enhanced processing

stability, improved color retention, and excellent resistance to environmental factors such as NO_x gas. The data and experimental protocols presented in this guide demonstrate the significant advantages of Sumilizer® GP over conventional antioxidant blends, making it a compelling choice for demanding applications in the polymer industry.

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- To cite this document: BenchChem. [The Intramolecular Synergistic Effect of Sumilizer® GP: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609375#intramolecular-synergistic-effect-of-sumilizer-gp-antioxidant>]

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